

An In-Depth Technical Guide to the Chromophore of Disperse Blue 183

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Blue 183

Cat. No.: B1345753

[Get Quote](#)

Disperse Blue 183, identified by the Colour Index number 11078, is a monoazo disperse dye recognized for its application in dyeing synthetic fibers, particularly polyester and its blends.[1][2][3] Its chromophoric system is responsible for its characteristic blue color and is of significant interest to researchers in dye chemistry, materials science, and computational chemistry. This guide provides a detailed examination of the core structure, synthesis, and physicochemical properties of the **Disperse Blue 183** chromophore.

Core Chromophore Structure and Physicochemical Properties

The vibrant blue color of **Disperse Blue 183** arises from its specific molecular architecture. It is classified as a single azo dye, where the core of the chromophore is an azo group ($-N=N-$) that connects two distinct aromatic systems.[1] This arrangement forms a conjugated system that absorbs light in the visible spectrum. The molecule's structure incorporates electron-donating and electron-withdrawing groups, which are crucial for tuning its color and dyeing properties.

The chemical name for **Disperse Blue 183** is N-[2-[2-(2-bromo-6-cyano-4-nitrophenyl)diazenyl]-5-(diethylamino)phenyl]propanamide.[4] The structure consists of a substituted phenylazo group linked to a diethylamino- and propionamido-substituted phenyl group. The presence of the cyano ($-CN$) and nitro ($-NO_2$) groups, which are strong electron acceptors, and the diethylamino group ($-N(CH_2CH_3)_2$), a strong electron donor, creates a significant "push-pull" electronic effect across the conjugated π -system of the azo bridge. This electronic structure is fundamental to its intense color and its non-linear optical properties.[5][6]

Caption: Chemical Structure of **Disperse Blue 183**.

Table 1: Physicochemical Properties of **Disperse Blue 183**

Property	Value	Reference
CAS Number	2309-94-6	[1][4][7]
Molecular Formula	C ₂₀ H ₂₁ BrN ₆ O ₃	[1][4][7]
Molecular Weight	473.32 g/mol	[1][4][7]
Appearance	Blue-black powder	[1][2]
Melting Point	183 °C	[4]
Boiling Point	689.7 °C at 760 mmHg	[4]
Density	1.42 g/cm ³	[4]
Solubility	Soluble in acetone and DMF; insoluble in water.	[1][2][7]
Maximum Absorption (λ _{max})	625 nm, 550 nm[8]	[8]

Synthesis of the Chromophore

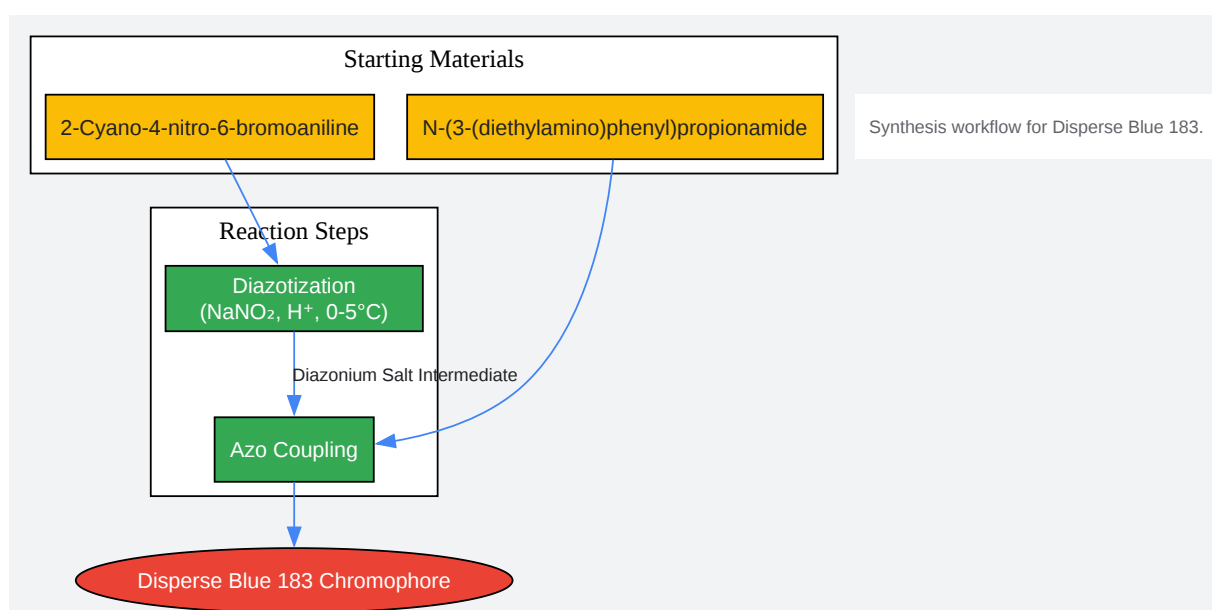
The synthesis of **Disperse Blue 183** is a classic example of diazo coupling, a fundamental reaction in the manufacture of azo dyes. The process involves two main precursor molecules: a diazo component and a coupling component.[1]

The synthesis can be summarized in the following key steps:

- **Diazotization:** The process begins with the diazotization of 2-cyano-4-nitro-6-bromoaniline. This aromatic amine is treated with a source of nitrous acid (typically generated in situ from sodium nitrite and a strong acid) at low temperatures to convert the primary amine group into a highly reactive diazonium salt.
- **Coupling:** The resulting diazonium salt is then reacted with the coupling component, N-(3-(diethylamino)phenyl)propionamide.[1] An electrophilic aromatic substitution reaction occurs, where the diazonium salt acts as the electrophile, typically attacking the para position

relative to the strong activating diethylamino group on the coupling component. This reaction forms the stable azo bridge, linking the two aromatic rings and creating the final dye molecule.

Another described synthetic route involves the initial synthesis of N-(3-(diethylamino)phenyl)propionamide from aniline and propionic acid, followed by a coupling reaction with the diazonium salt of 2-cyano-4-nitro-6-bromoaniline.[3]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Disperse Blue 183**.

Spectroscopic and Optical Properties

The color of **Disperse Blue 183** is a direct consequence of its ability to absorb light in the yellow-orange region of the visible spectrum, resulting in the perception of the complementary color, blue. The maximum absorption wavelength (λ_{max}) has been reported at both 625 nm

and 550 nm^[8] in different contexts. This variation may be attributable to differences in the solvent environment or measurement conditions, as the λ_{max} of solvatochromic dyes like **Disperse Blue 183** can be sensitive to solvent polarity.

A study investigating the non-linear optical (NLO) properties of **Disperse Blue 183** recorded its absorption spectra in eleven different solvents, demonstrating its solvatochromic behavior.^[5] The dye exhibits significant third-order NLO properties, which were studied using the Z-scan technique.^{[5][6]}

Table 2: Solvents Used for Spectroscopic Analysis of **Disperse Blue 183**

Solvent Class	Solvents
Non-polar	Toluene, 1,4-Dioxane
Polar Aprotic	Chloroform (CHCl ₃), Dichloromethane (DCM), Ethyl Acetate (EtOAc), Acetone, N,N-Dimethyl Formamide (DMF), Dimethylsulfoxide (DMSO)
Polar Protic	Ethanol (EtOH), Methanol (MeOH)

Note: This table lists the solvents in which the absorption spectra were recorded in a study of the dye's photophysical properties.^[5] The specific λ_{max} values in each solvent were not detailed in the available abstract.

Experimental Protocols

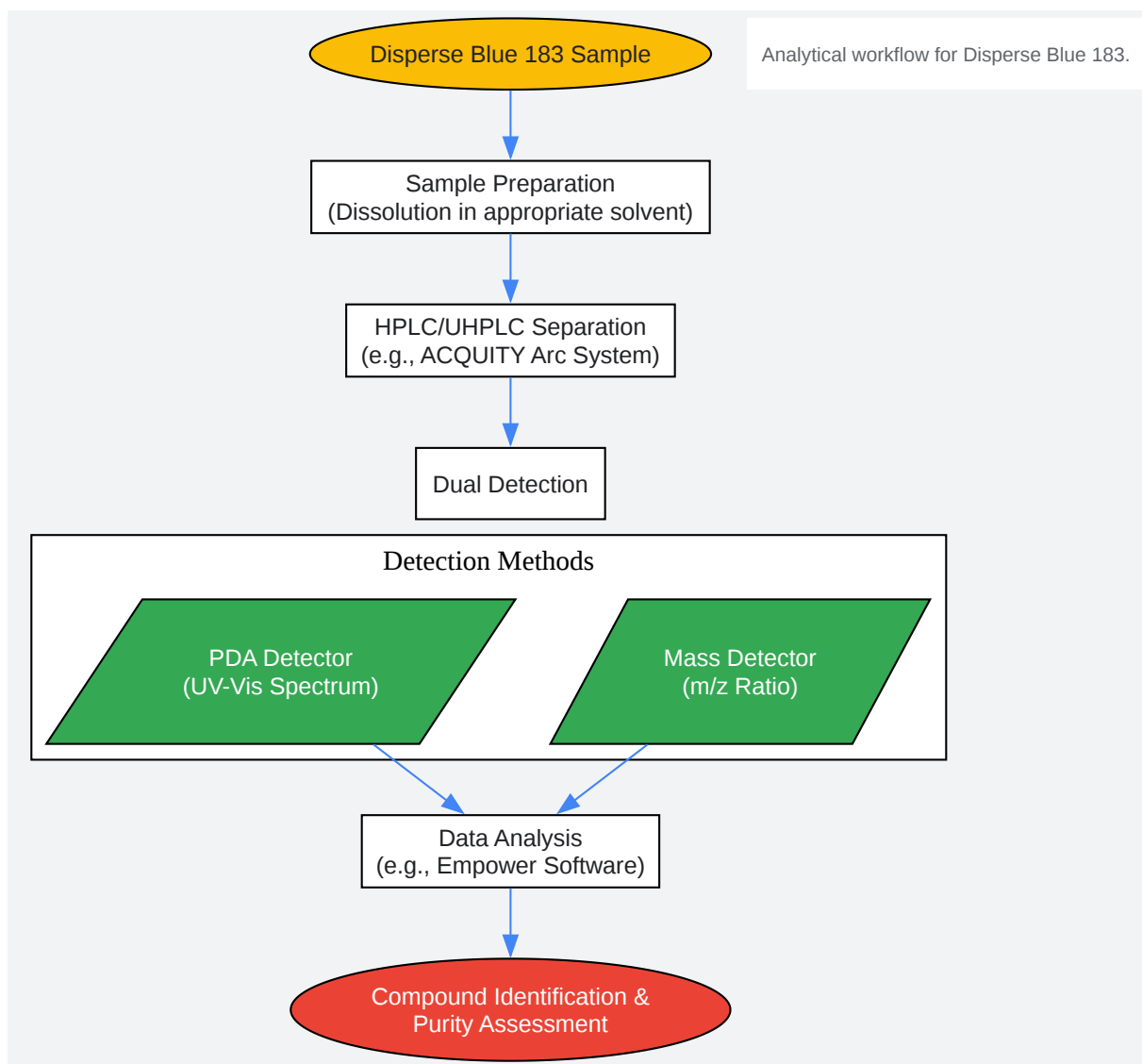
The analysis and characterization of **Disperse Blue 183** involve various experimental techniques. Below are summaries of protocols found in the literature.

Protocol 1: Analysis by HPLC with PDA and Mass Detection

This method is used for the separation and identification of disperse dyes and their impurities.

- System: ACQUITY Arc System or similar HPLC/UHPLC system.^[9]

- Detectors: Photodiode Array (PDA) detector for UV-Vis spectra and a mass detector (e.g., ACQUITY QDa) for mass-to-charge ratio (m/z) determination.[9]
- Methodology: A standard solution of the dye is prepared and injected into the liquid chromatography system. A gradient elution is typically used to separate the components of the mixture. The PDA detector records the UV-Vis spectrum of the eluting peaks, while the mass detector provides mass information, allowing for confident identification of the main dye and any impurities.[9]



[Click to download full resolution via product page](#)

Caption: Analytical workflow for **Disperse Blue 183**.

Protocol 2: Non-Linear Optical (NLO) Property Measurement using Z-Scan

This technique is employed to measure the third-order non-linear refractive index (n_2) and non-linear absorption coefficient (β).

- Instrumentation: A high-power laser, such as a Nd:YAG laser operating at 532 nm with nanosecond pulses.[5][6]
- Sample Preparation: Solutions of **Disperse Blue 183** are prepared at a specific concentration (e.g., 0.3 mM) in various solvents like acetone, ethanol, and DMSO.[5]
- Methodology: The laser beam is focused, and the sample cuvette is moved along the beam axis (the z-axis) through the focal point. In an "open-aperture" Z-scan, the total transmitted intensity is measured to determine the non-linear absorption. In a "closed-aperture" Z-scan, an aperture is placed before the detector to measure changes in the beam's divergence, which relates to the non-linear refractive index. The resulting transmittance curve as a function of sample position provides the NLO coefficients.[5][6]

Applications in Research and Industry

The primary application of **Disperse Blue 183** is in the textile industry for dyeing polyester fibers and their blends, where its high tinctorial strength and good fastness properties are valued.[1][3] It is suitable for high-temperature dyeing methods and can be used to achieve deep blue shades.[1] Beyond textiles, its well-defined chromophoric system and significant NLO properties make it a subject of academic research for potential applications in optoelectronics and materials science.[6] It is also used in the formulation of digital printing inks for polyester-cotton blended fabrics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. lookchem.com [lookchem.com]

- 3. Page loading... [wap.guidechem.com]
- 4. echemi.com [echemi.com]
- 5. tandfonline.com [tandfonline.com]
- 6. researchgate.net [researchgate.net]
- 7. Disperse blue 183 | 2309-94-6 | FD166983 | Biosynth [biosynth.com]
- 8. researchgate.net [researchgate.net]
- 9. lcms.cz [lcms.cz]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Chromophore of Disperse Blue 183]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345753#understanding-the-chromophore-of-disperse-blue-183]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com